

The Metabolic Crossroads of Acryloyl-CoA: An In-depth Technical Guide

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Compound of Interest

Compound Name: Acryloyl-CoA

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Introduction

Acryloyl-CoA is a highly reactive thioester intermediate situated at the confluence of several key metabolic pathways. Its proper metabolism is crucial for cellular homeostasis, as its accumulation can lead to toxicity through Michael addition reactions with cellular nucleophiles. This technical guide provides a comprehensive exploration of the metabolic fate of **Acryloyl-CoA** across different organisms, including bacteria, mammals, and yeast. It details the enzymatic pathways responsible for its generation and detoxification, presents quantitative data on key enzymes, outlines experimental protocols for its study, and visualizes the intricate metabolic networks involved. This document is intended to serve as a valuable resource for researchers investigating cellular metabolism, developing novel therapeutics, and exploring the broader implications of reactive metabolites in health and disease.

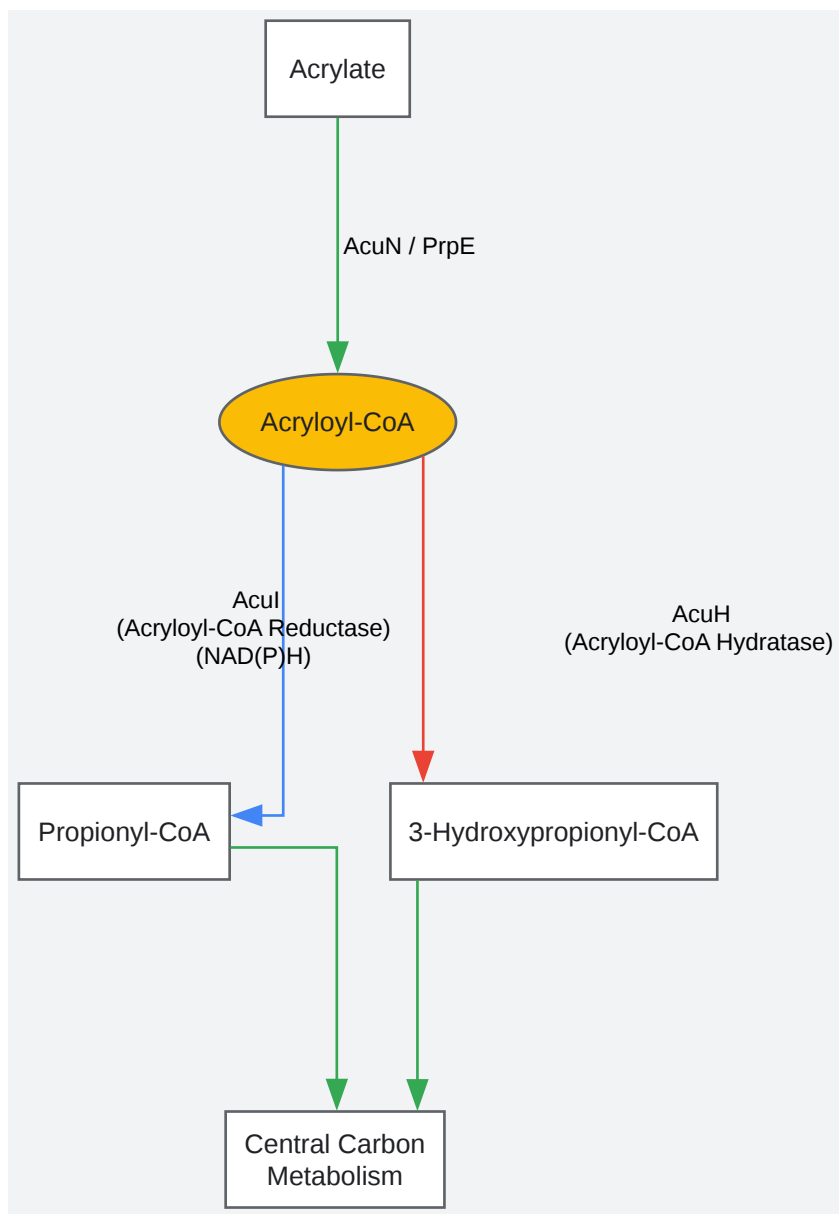
Metabolic Fate of Acryloyl-CoA in Different Organisms

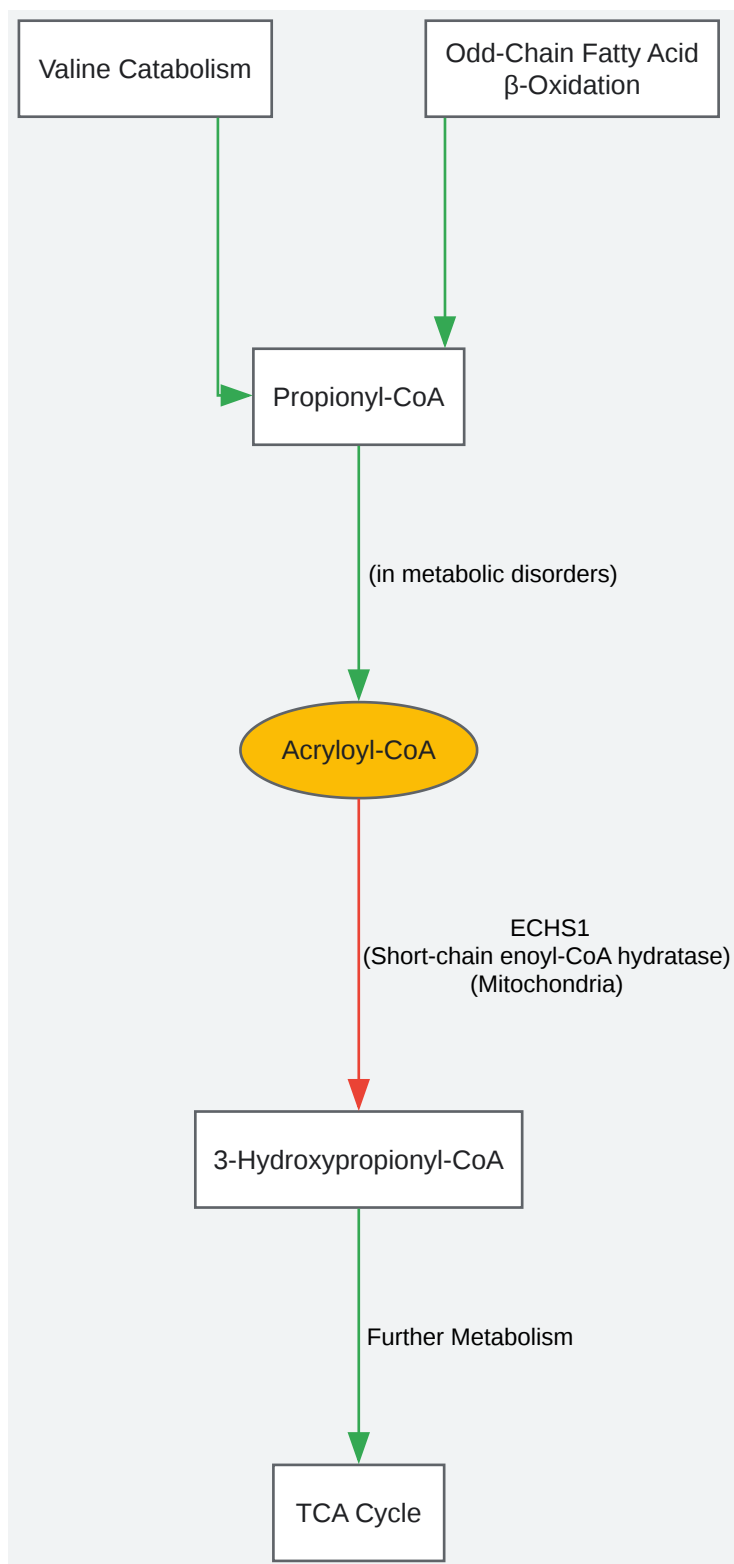
The metabolism of **Acryloyl-CoA** varies significantly across the domains of life, reflecting the diverse metabolic strategies employed by different organisms to utilize or detoxify this reactive intermediate.

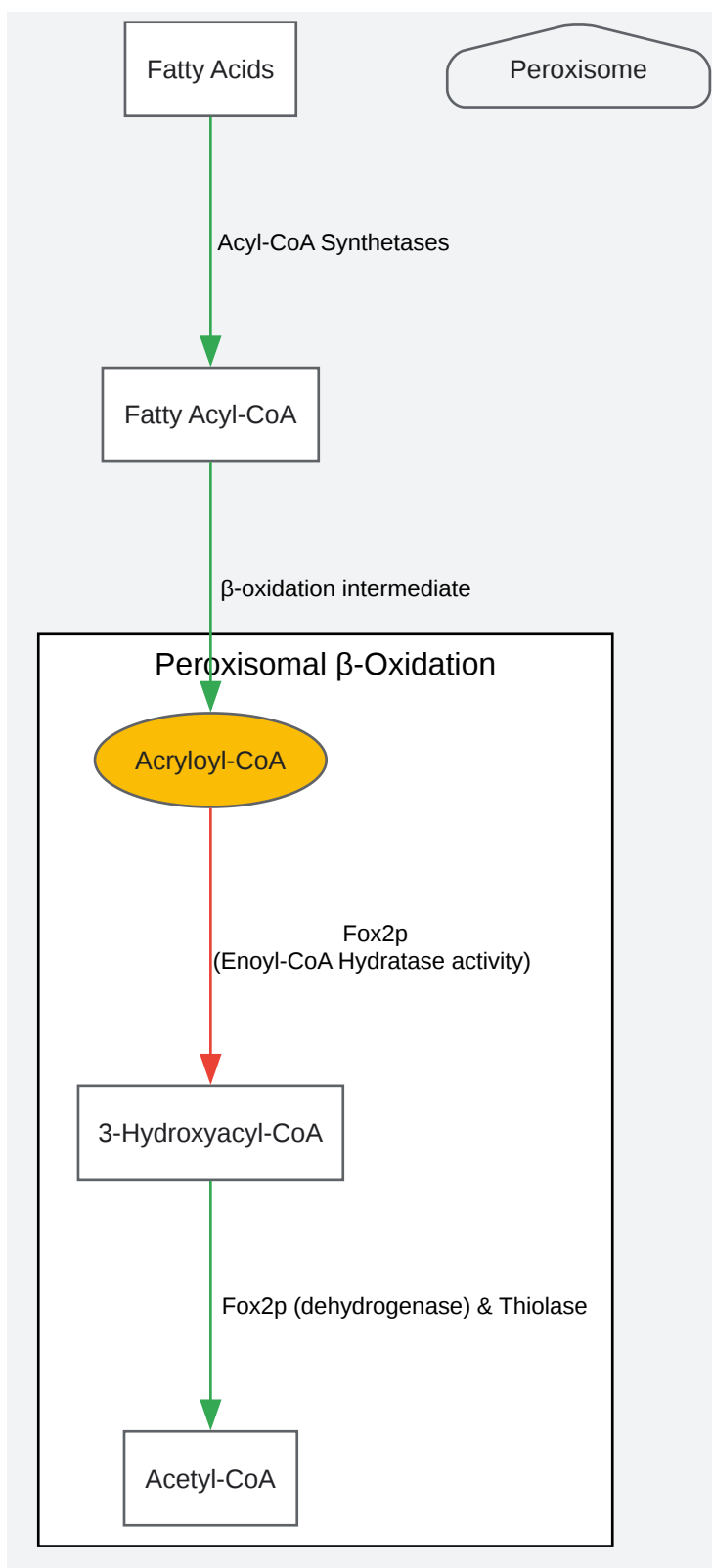
In Bacteria:

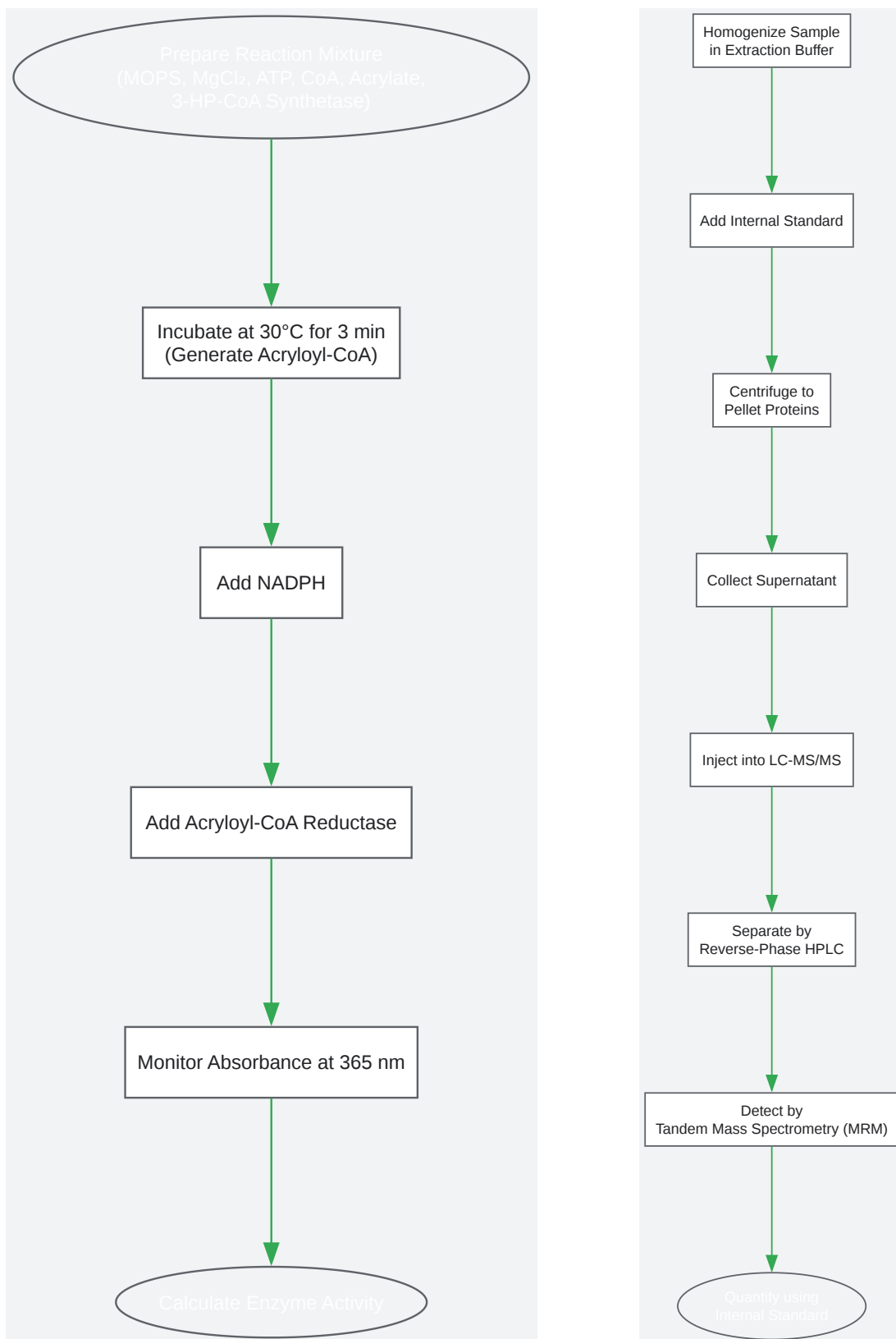
Bacteria, particularly those involved in the degradation of compounds like dimethylsulfoniopropionate (DMSP) and propionate, have evolved efficient pathways to process **Acryloyl-CoA**.^{[1][2]} Two primary enzymatic routes for **Acryloyl-CoA** metabolism have been characterized in bacteria:

- Hydration to 3-Hydroxypropionyl-CoA: Catalyzed by **Acryloyl-CoA** hydratase (AcuH), this reaction adds a water molecule across the double bond of **Acryloyl-CoA** to form the less toxic 3-hydroxypropionyl-CoA (3-HP-CoA).^[1] 3-HP-CoA can then be further metabolized, often feeding into central carbon metabolism. This pathway serves as a crucial detoxification mechanism.^[1]
- Reduction to Propionyl-CoA: This reaction is catalyzed by **Acryloyl-CoA** reductase (AcuI), an enzyme that utilizes NADH or NADPH as a reductant to convert **Acryloyl-CoA** to propionyl-CoA.^{[3][4]} Propionyl-CoA is a common metabolite that can be assimilated into various biosynthetic pathways, including the methylmalonyl-CoA pathway.^[3]









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